

An In-depth Technical Guide to Benzaldoxime

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzaldoxime*

Cat. No.: *B1666162*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzaldoxime**, a versatile organic compound with significant applications in chemical synthesis and drug discovery. This document details its chemical identity, physicochemical properties, synthesis protocols, key chemical reactions, and its emerging role in pharmaceutical research.

Chemical Identity and Properties

Benzaldoxime is an organic compound with the chemical formula C_7H_7NO . It is the oxime derivative of benzaldehyde and exists as a mixture of (E) and (Z) stereoisomers.

IUPAC Name: (NE)-N-benzylidenehydroxylamine[1]

CAS Number: 932-90-1 (for the mixture of isomers)[2][3]

- (E)-**Benzaldoxime**: 622-31-1[2]
- (Z)-**Benzaldoxime**: 622-32-2[2]

The quantitative physicochemical properties of **benzaldoxime** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ NO	[2]
Molecular Weight	121.14 g/mol	[2]
Appearance	White solid	[2]
Melting Point	33-36 °C	
Boiling Point	104 °C at 6 mmHg	
Vapor Pressure	0.204 mmHg at 25°C	
Solubility in Methanol	1 g/10 mL	
Water Solubility	Slightly soluble	[2]
Refractive Index (n _{20/D})	1.591	

Experimental Protocols: Synthesis of Benzaldoxime

This section provides two detailed methodologies for the synthesis of **benzaldoxime** in a laboratory setting.

Synthesis from Benzaldehyde and Hydroxylamine Hydrochloride

This classical method involves the condensation of benzaldehyde with hydroxylamine hydrochloride in the presence of a base.[4]

Materials:

- Benzaldehyde (21 g)
- Hydroxylamine hydrochloride (14 g)
- Sodium hydroxide (14 g)
- Water (40 mL)

- Diethyl ether
- Anhydrous sodium sulfate
- Carbon dioxide source

Procedure:

- Dissolve 14 g of sodium hydroxide in 40 mL of water in a flask.
- Add 21 g of benzaldehyde to the sodium hydroxide solution and mix.
- Add 14 g of hydroxylamine hydrochloride in small portions while continuously shaking the mixture. An exothermic reaction will occur, and the benzaldehyde will gradually dissolve.
- Cool the flask, which will cause a crystalline mass to separate out.
- Add a sufficient amount of water to redissolve the crystalline mass.
- Pass carbon dioxide through the solution until it is saturated. The **benzaldoxime** will separate out.
- Extract the **benzaldoxime** with diethyl ether.
- Dry the ethereal solution over anhydrous sodium sulfate.
- Remove the ether by evaporation.
- Distill the residue under reduced pressure to obtain pure **benzaldoxime**. The expected yield is approximately 50%.^[4]

One-Pot Synthesis from Benzyl Alcohol

This method describes a more recent, one-pot synthesis of **benzaldoxime** from benzyl alcohol using a manganese-based catalyst.^[5]

Materials:

- Benzyl alcohol (10.0 mmol)

- $\text{Fe}_3\text{O}_4@\text{SiO}_2@(\text{Im})[\text{Cl}]\text{Mn}(\text{III})$ complex nanocomposite catalyst (40 mg, 0.5 mol % Mn)
- 37% Hydrogen peroxide (1.5 mL)
- Hydroxylamine hydrochloride (10.0 mmol)
- Ethanol
- Deionized water

Procedure:

- In a 10 mL round-bottom flask, add benzyl alcohol (10.0 mmol) and the catalyst (40 mg).
- Add 1.5 mL of 37% hydrogen peroxide to the mixture.
- Stir the reaction mixture at room temperature in an air atmosphere for 10 minutes.
- Add hydroxylamine hydrochloride (10.0 mmol) to the mixture.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Upon completion of the reaction, add 10 mL of hot ethanol to the mixture.
- Separate the catalyst from the solution using an external magnet.
- Isolate the product by removing the solvent under reduced pressure.
- Wash the product with deionized water (3 x 5 mL).
- Purify the product by recrystallization from hot ethanol.

Key Chemical Reactions and Pathways

Benzaldoxime is a valuable intermediate in organic synthesis due to its reactivity. The Beckmann rearrangement is one of its most notable reactions.

The Beckmann Rearrangement

The Beckmann rearrangement is an acid-catalyzed conversion of an oxime to an amide.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) In the case of **benzaldoxime**, it rearranges to form benzamide. This reaction is pivotal in synthetic organic chemistry.

The mechanism of the Beckmann rearrangement involves several key steps, starting with the protonation of the hydroxyl group of the oxime, followed by a concerted migration of the group anti to the leaving group, and subsequent hydrolysis to yield the amide.[\[6\]](#)[\[8\]](#)

Role in Drug Discovery and Development

The oxime functional group in **benzaldoxime** and its derivatives allows for interactions with biological targets, making them promising candidates for drug development.[\[10\]](#) Research has shown that **benzaldoxime** derivatives possess a range of biological activities.

Notably, certain **benzaldoxime** derivatives have been investigated as:

- Antimicrobial agents: Some derivatives have shown fungistatic potential.
- Enzyme inhibitors: Trihydroxy**benzaldoxime** derivatives have been identified as redox cycling inhibitors of ThDP-dependent DXP synthase, an enzyme involved in bacterial metabolism.
- Anticancer agents: The benzimidazole scaffold, which can be synthesized from **benzaldoxime** derivatives, is found in numerous compounds with anticancer properties.[\[11\]](#)[\[12\]](#)

The versatility of the **benzaldoxime** structure provides a valuable platform for the synthesis of compound libraries for screening and the development of novel therapeutic agents.

Mandatory Visualizations

Synthesis Workflow of Benzaldoxime

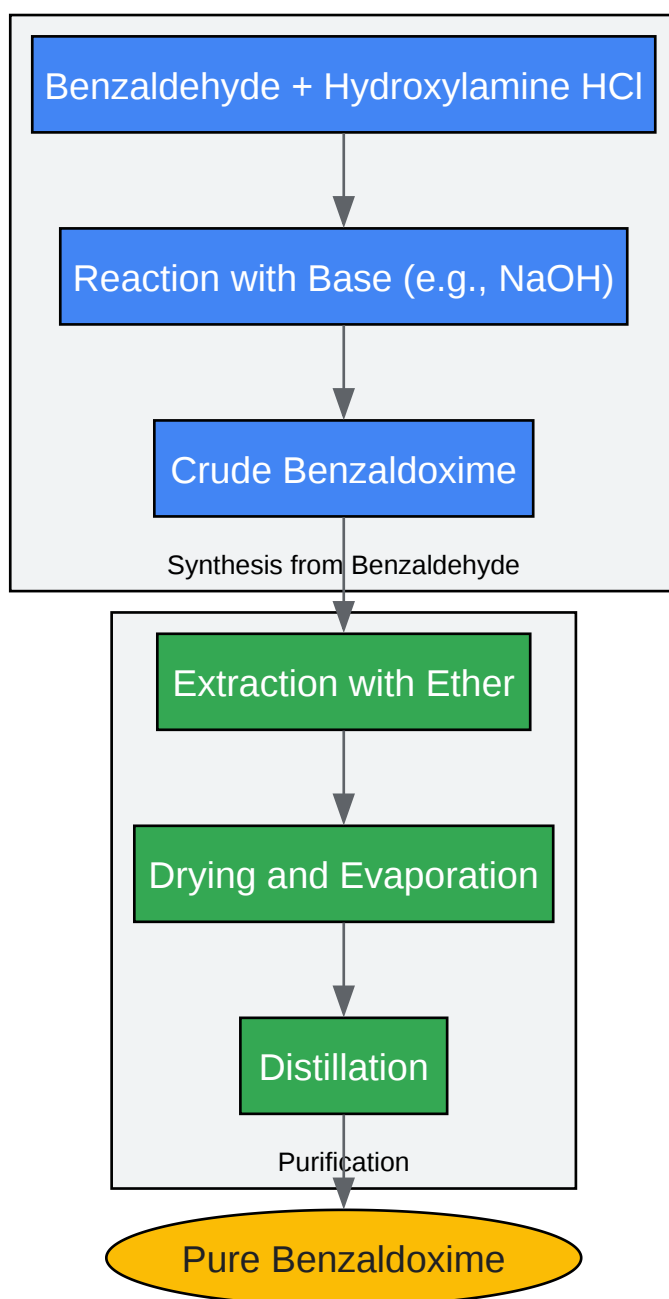


Figure 1: General Synthesis Workflow of Benzaldoxime

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Figure 1: General Synthesis Workflow of **Benzaldoxime**

Beckmann Rearrangement of Benzaldoxime to Benzamide

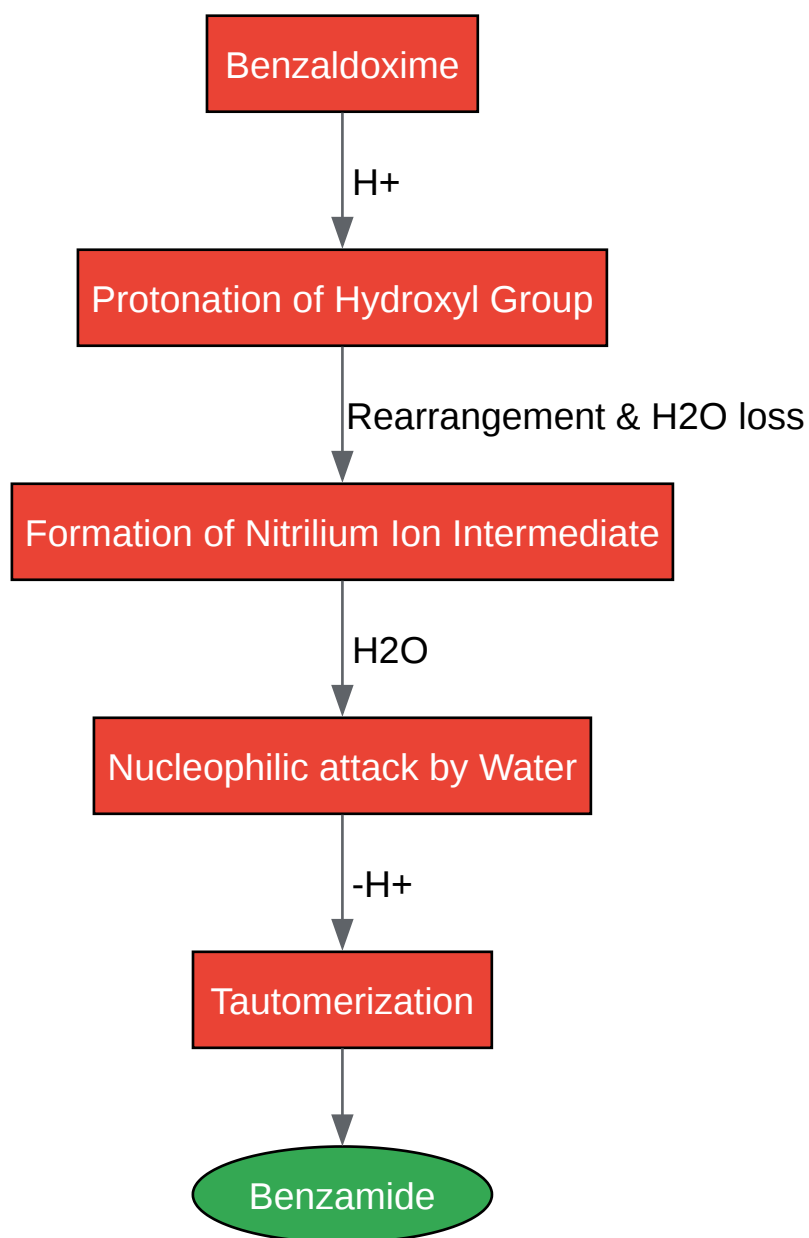


Figure 2: Mechanism of the Beckmann Rearrangement

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Figure 2: Mechanism of the Beckmann Rearrangement

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- To cite this document: BenchChem. [An In-depth Technical Guide to Benzaldoxime]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666162#benzaldoxime-cas-number-and-iupac-name]

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